

Standard Operating Procedure for Chrysal Vase Life Trials

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chrysal*

Cat. No.: *B15395699*

[Get Quote](#)

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

The vase life of cut flowers is a critical determinant of their quality and commercial value.^[1] It is influenced by a multitude of pre- and post-harvest factors, including water relations, carbohydrate status, and the presence of ethylene.^[1] This document outlines a standardized operating procedure for conducting vase life trials using **Chrysal** post-harvest products. The objective is to provide a consistent methodology for evaluating the efficacy of these products in extending the longevity and maintaining the quality of cut flowers. Adherence to this protocol will ensure the generation of accurate, reliable, and repeatable results.^[2]

Materials and Methods

Materials

- Freshly cut flowers (e.g., Roses, Carnations, Chrysanthemums) of uniform maturity
- Chrysal** post-harvest products (e.g., **Chrysal** Professional 2, **Chrysal** RVB Clear, **Chrysal** Clear Universal Flower Food)
- Distilled or deionized water (as a control)

- Clean glass vases (minimum of 3 per treatment)[2]
- Graduated cylinders
- pH meter
- Light meter
- Thermometer and hygrometer
- Pruning shears or sharp knife
- Data recording sheets or software

Environmental Conditions

The testing environment should be controlled and uniform for all vases to mimic a typical consumer's home environment.[2]

Parameter	Recommended Value
Temperature	20°C (68°F)[3][4]
Relative Humidity	60%[3]
Light	Low intensity, supplemented with fluorescent light if necessary[3]
Air Circulation	Low, with continuous air replenishment[3]

Experimental Protocol

Flower Preparation

- Acquisition: Procure flowers that have received optimal post-harvest treatment from the grower and wholesaler.[5]
- Unpacking: Carefully unpack the flowers upon arrival.

- **Stem Trimming:** Recut the stems by removing at least 2-3 cm with a sharp knife or pruning shears at a 45-degree angle.
- **Foliage Removal:** Remove any leaves that will be below the waterline in the vase to prevent microbial growth.^[6]

Solution Preparation

- **Control Group:** Fill the designated control vases with a specified volume of distilled or deionized water.
- **Treatment Groups:** Prepare the **Chrysal** solutions according to the manufacturer's instructions. For example, for **Chrysal** RVB Clear, the recommended dosage is 2 ml per liter of water.^[7] Ensure accurate dosing for reliable results.^[8]
- **pH Measurement:** Record the initial pH of all solutions. The pH for a ready-to-use **Chrysal** RVB Clear solution should be between 3.5 and 5.5.^[7]

Vase Setup and Observation

- **Randomization:** Randomly assign the prepared flowers to the different treatment and control vases. A minimum of 3 vases (replicates) per treatment is recommended.^[2]
- **Placement:** Place the vases in the controlled environment chamber.
- **Daily Observations:** At the same time each day, record qualitative and quantitative data for each flower.

Data Collection

The following parameters should be monitored and recorded daily:

- **Vase Life (days):** The number of days until the flower is terminated from the test based on the termination criteria.
- **Flower Diameter (cm):** Measure the diameter of the flower head.
- **Fresh Weight (g):** Weigh the entire flower stem.

- Water Uptake (ml): Measure the volume of solution consumed daily.
- Qualitative Observations: Note any signs of senescence such as petal wilting, discoloration, petal fall, and bent neck.^{[1][2]}

Termination Criteria

A flower's vase life is considered terminated when one or more of the following are observed:

- Loss of turgidity (wilting) of petals or leaves.
- Significant discoloration or browning of petals.
- More than 50% of petals have dropped.
- The neck of the flower bends and can no longer support the head ("bent neck").

Data Presentation

Summarize all quantitative data into clearly structured tables for easy comparison.

Table 1: Average Vase Life

Treatment	Replicate 1 (days)	Replicate 2 (days)	Replicate 3 (days)	Average Vase Life (days)	Standard Deviation
Control (Water)					
Chrysal Product A					
Chrysal Product B					

Table 2: Daily Flower Diameter (cm)

Treatment	Day 1	Day 3	Day 5	Day 7	Day 9
Control (Water)					
Chrysal Product A					
Chrysal Product B					

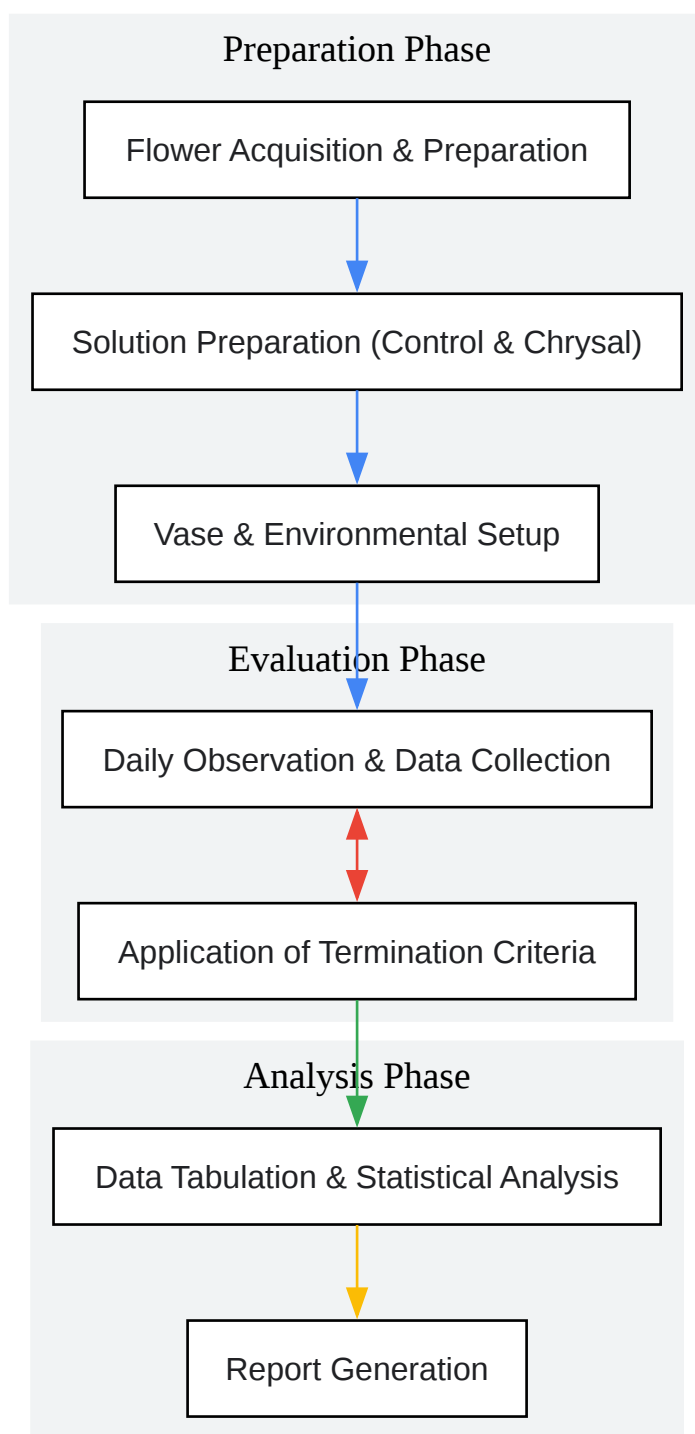
Table 3: Daily Fresh Weight (g)

Treatment	Day 1	Day 3	Day 5	Day 7	Day 9
Control (Water)					
Chrysal Product A					
Chrysal Product B					

Table 4: Daily Water Uptake (ml)

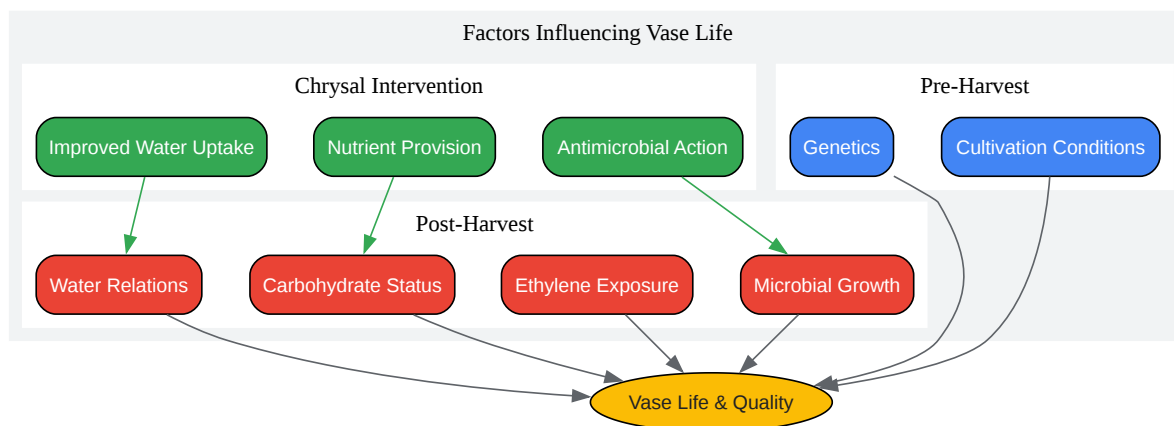
Treatment	Day 1	Day 3	Day 5	Day 7	Day 9
Control (Water)					
Chrysal Product A					
Chrysal Product B					

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for a **Chrysal** vase life trial.



[Click to download full resolution via product page](#)

Caption: Factors affecting cut flower vase life and **Chrysal**'s role.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medcraveonline.com [medcraveonline.com]
- 2. floralife.com [floralife.com]
- 3. CONDITIONS FOR MEASURING VASE LIFE OF CUT FLOWERS | International Society for Horticultural Science [ishs.org]
- 4. mdpi.com [mdpi.com]
- 5. chrysal.com [chrysal.com]
- 6. thursd.com [thursd.com]

- 7. chrysal.com [chrysal.com]
- 8. Post-harvest treatment | Chrysal [chrysal.com]
- To cite this document: BenchChem. [Standard Operating Procedure for Chrysal Vase Life Trials]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15395699#standard-operating-procedure-for-chrysal-vase-life-trials]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com